

A Technical Guide to the Physical Properties of 5-Bromopentyl Acetate

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Compound of Interest

Compound Name: 5-Bromopentyl acetate

Cat. No.: B044996

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This guide provides a detailed overview of the key physical properties of **5-Bromopentyl acetate**, a compound relevant to researchers, scientists, and professionals in drug development. This document outlines its boiling point and density, supported by experimental methodologies and a visual representation of its synthesis workflow.

Core Physical Properties

5-Bromopentyl acetate is a clear, colorless to light yellow liquid.^{[1][2]} Its primary physical characteristics are summarized below.

Physical Property	Value	Conditions
Boiling Point	109-110 °C	at 15 mmHg ^{[1][2][3][4][5]}
113 °C	at 17 mmHg ^[6]	
Density	1.255 g/mL	at 25 °C ^{[1][2][7]}
1.31 g/mL	Not specified	

Experimental Protocols

Precise determination of physical properties is fundamental in chemical research. The following sections detail the methodologies for measuring the boiling point and density of **5-Bromopentyl acetate**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. A common method for determining the boiling point of a small sample of liquid involves the use of a Thiele tube or a MelTemp apparatus with a capillary tube.

General Procedure:

- A small amount of the liquid is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The apparatus is heated slowly and evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[8]

Density Determination

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

General Procedure (using a pycnometer):

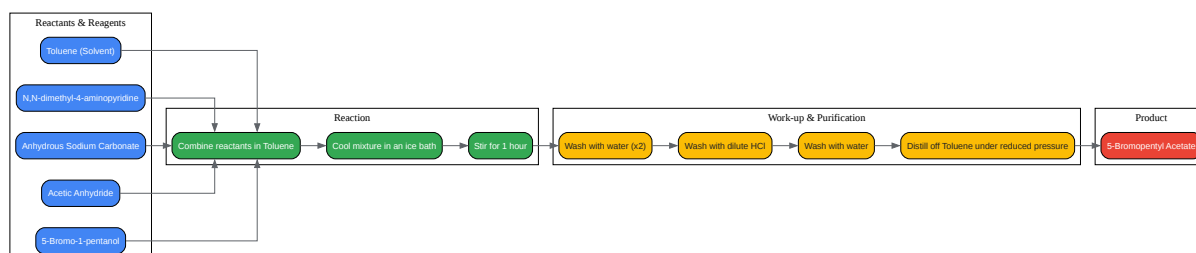
- The mass of a clean, dry pycnometer (a flask with a specific volume) is accurately measured.
- The pycnometer is filled with the liquid (**5-Bromopentyl acetate**), ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The mass of the pycnometer filled with the liquid is measured.

- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The measurement is typically performed at a constant temperature, as density is temperature-dependent.

Synthesis Workflow

5-Bromopentyl acetate can be synthesized from 5-bromo-1-pentanol and acetic anhydride.

The following diagram illustrates the experimental workflow for this synthesis.[9]



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Caption: Synthesis of **5-Bromopentyl Acetate** Workflow.

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